

Methyl 6-bromo-4-chloronicotinate safety and handling

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Compound of Interest

Compound Name: Methyl 6-bromo-4-chloronicotinate

Cat. No.: B572490

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An In-depth Technical Guide to the Safety and Handling of **Methyl 6-bromo-4-chloronicotinate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 6-bromo-4-chloronicotinate is a halogenated pyridine derivative with potential applications in pharmaceutical research and development. Notably, it has been identified as a potential inhibitor of TNF α and IRAK4, suggesting its relevance in inflammatory and immune response pathways.[1] This guide provides a comprehensive overview of the safety protocols and handling procedures necessary for the responsible use of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Methyl 6-bromo-4-chloronicotinate** is presented below.

Property	Value	Reference
CAS Number	1256789-73-7	
Linear Formula	C ₇ H ₅ BrClNO ₂	
Molecular Weight	250.48 g/mol	[2]
Physical Form	Solid	
Appearance	White to off-white solid	[2]
Purity	≥96%	
Storage Temperature	2-8°C under an inert atmosphere	[1]

Hazard Identification and Safety Information

Methyl 6-bromo-4-chloronicotinate is classified as a hazardous substance. The following table summarizes its hazard statements and corresponding classifications.

Hazard Statement	Classification
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

Signal Word: Warning

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.

- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.
- P330: Rinse mouth.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling and Personal Protection

Due to the hazardous nature of **Methyl 6-bromo-4-chloronicotinate**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles that meet the standards of EN166 (EU) or NIOSH (US).
- Hand Protection: Wear impervious chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices.

- Skin and Body Protection: Wear a laboratory coat, and consider additional protective clothing if there is a risk of significant exposure.
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with a P95 (US) or P1 (EU EN 143) particle filter is recommended.

General Laboratory Handling Protocol

- Work Area: All manipulations of **Methyl 6-bromo-4-chloronicotinate** should be performed in a well-ventilated chemical fume hood.
- Weighing: When weighing the solid compound, use an analytical balance within a fume hood or a ventilated balance enclosure to minimize dust generation.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing. Ensure the solvent is appropriate and compatible.
- Spills: In the event of a spill, evacuate the area. For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. For liquid spills, absorb with an inert material and place in a sealed container for disposal. Do not let the product enter drains.
- Waste Disposal: Dispose of all waste containing **Methyl 6-bromo-4-chloronicotinate** as hazardous chemical waste in accordance with local, state, and federal regulations.

First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.
Inhalation	If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	In case of skin contact, wash off with soap and plenty of water. Consult a physician.
Eye Contact	In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

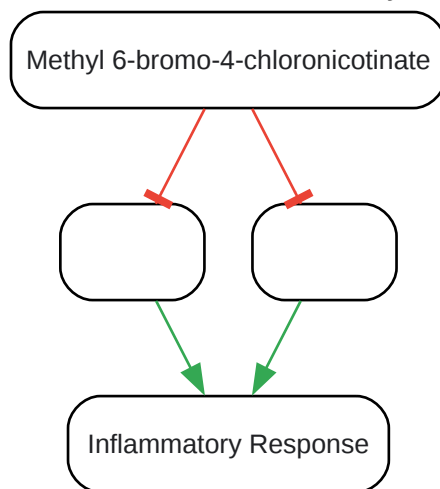
Storage and Stability

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated place.^[3] The recommended storage temperature is 2-8°C under an inert atmosphere.^[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents.

Potential Biological Activity and Signaling Pathway

Methyl 6-bromo-4-chloronicotinate has been identified as a potential inhibitor of Tumor Necrosis Factor-alpha (TNF α) and Interleukin-1 Receptor-Associated Kinase 4 (IRAK4).^[1] These proteins are key components of inflammatory signaling pathways. The diagram below illustrates a simplified representation of the logical relationship of this compound to these targets.

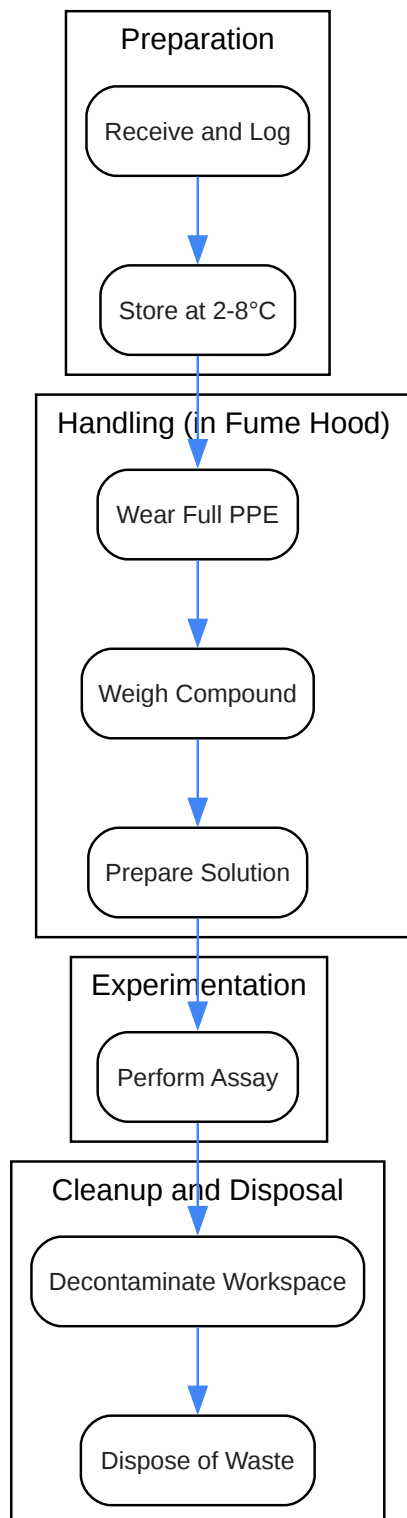
Potential Inhibition of Inflammatory Signaling

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Caption: Inhibition of TNF α and IRAK4 by **Methyl 6-bromo-4-chloronicotinate**.

The following workflow outlines the general steps for handling this compound in a research setting, from receipt to disposal.

Experimental Workflow for Methyl 6-bromo-4-chloronicotinate

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